

Proper Disposal of CB-103: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cb-103

Cat. No.: B1273782

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Effective management and disposal of the pan-NOTCH inhibitor **CB-103** are critical for maintaining laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the proper disposal of **CB-103**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is vital due to the compound's inherent hazardous properties.

CB-103 Safety Profile and Hazard Classification

CB-103, with the CAS Number 218457-67-1, is classified as a hazardous substance.^[1] According to its Safety Data Sheet (SDS), **CB-103** presents the following hazards:

- Harmful if swallowed: Acute oral toxicity.^[1]
- Causes skin irritation: Can lead to skin irritation upon contact.^[1]
- Causes serious eye irritation: Poses a risk of significant eye irritation.^[1]
- May cause respiratory irritation: Inhalation of dust or fumes may irritate the respiratory system.^[1]

A comprehensive understanding of these hazards, as outlined in the product's SDS, is the first step in ensuring safe handling and disposal.

Quantitative Data Summary

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[1]
Skin Irritation	H315	Causes skin irritation.[1]
Eye Irritation	H319	Causes serious eye irritation. [1]
Specific target organ toxicity (single exposure)	H335	May cause respiratory irritation.[1]

Step-by-Step Disposal Protocol for CB-103

The disposal of **CB-103** must be conducted in accordance with official regulations and the specific guidance provided in its Safety Data Sheet.

1. Personal Protective Equipment (PPE):

- Before handling **CB-103** for disposal, ensure appropriate PPE is worn, including chemical-resistant gloves, safety goggles, and a lab coat. If there is a risk of generating dust, a respirator may be necessary.

2. Waste Segregation and Collection:

- Do not mix **CB-103** waste with general laboratory or household garbage.[2]
- Collect all solid **CB-103** waste, including contaminated consumables (e.g., pipette tips, weighing paper), in a designated, properly labeled hazardous waste container.
- For solutions containing **CB-103**, collect them in a separate, sealed, and clearly labeled hazardous waste container.
- Ensure the waste container is compatible with the chemical properties of **CB-103**.

3. Labeling of Waste Containers:

- Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**CB-103**," and the associated hazard symbols (e.g., harmful, irritant).

4. Storage of Chemical Waste:

- Store the sealed hazardous waste container in a designated, secure area away from incompatible materials.
- The storage area should be well-ventilated.

5. Prohibition of Sewer Disposal:

- Under no circumstances should **CB-103** or its solutions be disposed of down the drain or into the sewage system.^[2]

6. Disposal of Empty Containers:

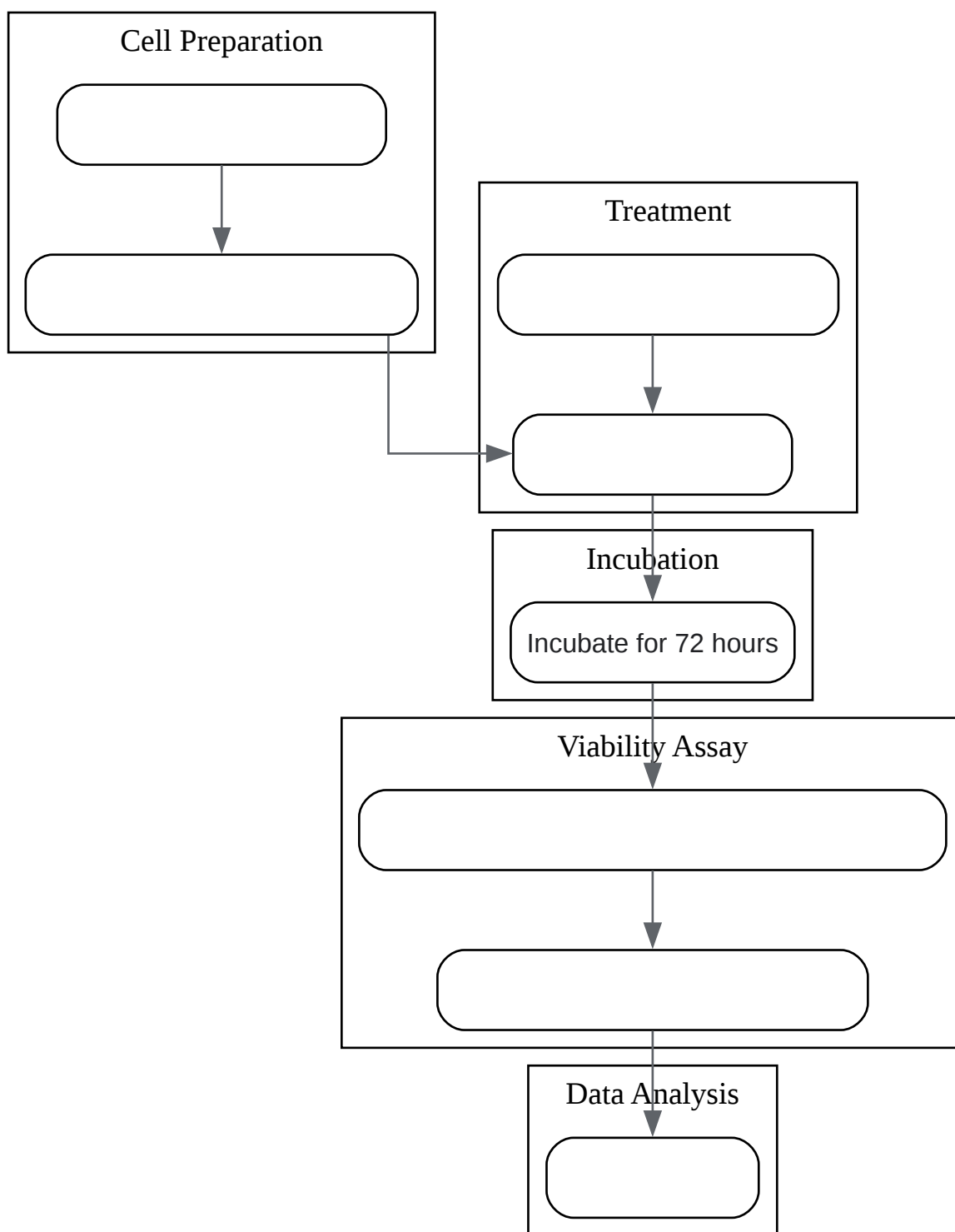
- Empty containers that held **CB-103** should also be treated as hazardous waste unless they have been triple-rinsed with an appropriate solvent. The rinsate from this cleaning process must be collected and disposed of as hazardous waste. Disposal of uncleaned packaging must be made according to official regulations.^[2]

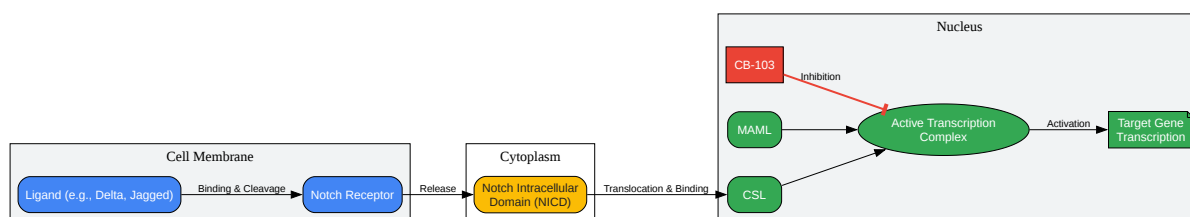
7. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

Experimental Workflow: CB-103 Cellular Viability Assay

The following diagram illustrates a typical experimental workflow for assessing the effect of **CB-103** on cancer cell viability.





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References

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- To cite this document: BenchChem. [Proper Disposal of CB-103: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1273782#cb-103-proper-disposal-procedures\]](https://www.benchchem.com/product/b1273782#cb-103-proper-disposal-procedures)

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